

# how to dissolve and prepare Dnmt3A-IN-1 for experiments

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## Compound of Interest

Compound Name: Dnmt3A-IN-1

Cat. No.: B10779210

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## Application Notes and Protocols for Dnmt3A-IN-1

These protocols provide detailed guidelines for the dissolution and preparation of **Dnmt3A-IN-1**, a potent and selective inhibitor of DNA methyltransferase 3A, for use in various research applications.

## Product Information

**Dnmt3A-IN-1** is a non-nucleoside inhibitor that selectively targets the de novo DNA methyltransferase Dnmt3A.[1][2][3] It has been shown to inhibit Dnmt3A activity with  $K_i$  values in the micromolar range and to induce apoptosis and differentiation in acute myeloid leukemia (AML) cell lines.[1][4]

Property	Value
CAS Number	1403598-56-0[4]
Molecular Formula	$C_{30}H_{38}N_6O_4$ [4]
Molecular Weight	546.66 g/mol [4]
Target	DNA Methyltransferase 3A (DNMT3A)[4]
Pathway	Epigenetics[4]

## Solubility and Stock Solution Preparation

Proper dissolution is critical for the efficacy and reproducibility of experiments involving **Dnmt3A-IN-1**. The primary solvent for creating high-concentration stock solutions is Dimethyl Sulfoxide (DMSO).

- **Dnmt3A-IN-1** powder
- Anhydrous/high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath or heat block (optional)

For in vitro studies, a concentrated stock solution in DMSO is recommended.

- Solubility in DMSO: Up to 100 mg/mL (182.93 mM) with the aid of ultrasonication and warming to 60°C.<sup>[1][4]</sup> It is crucial to use newly opened, hygroscopic DMSO as water content can significantly impact solubility.<sup>[1]</sup>
- Procedure:
  - Weigh the desired amount of **Dnmt3A-IN-1** powder in a sterile vial.
  - Add the calculated volume of high-purity DMSO to achieve the desired concentration (e.g., 10 mM, 20 mM).
  - To aid dissolution, vortex the solution thoroughly. If precipitation occurs, gentle warming (up to 60°C) and sonication in an ultrasonic bath can be applied until the solution is clear.<sup>[1][2][4]</sup>

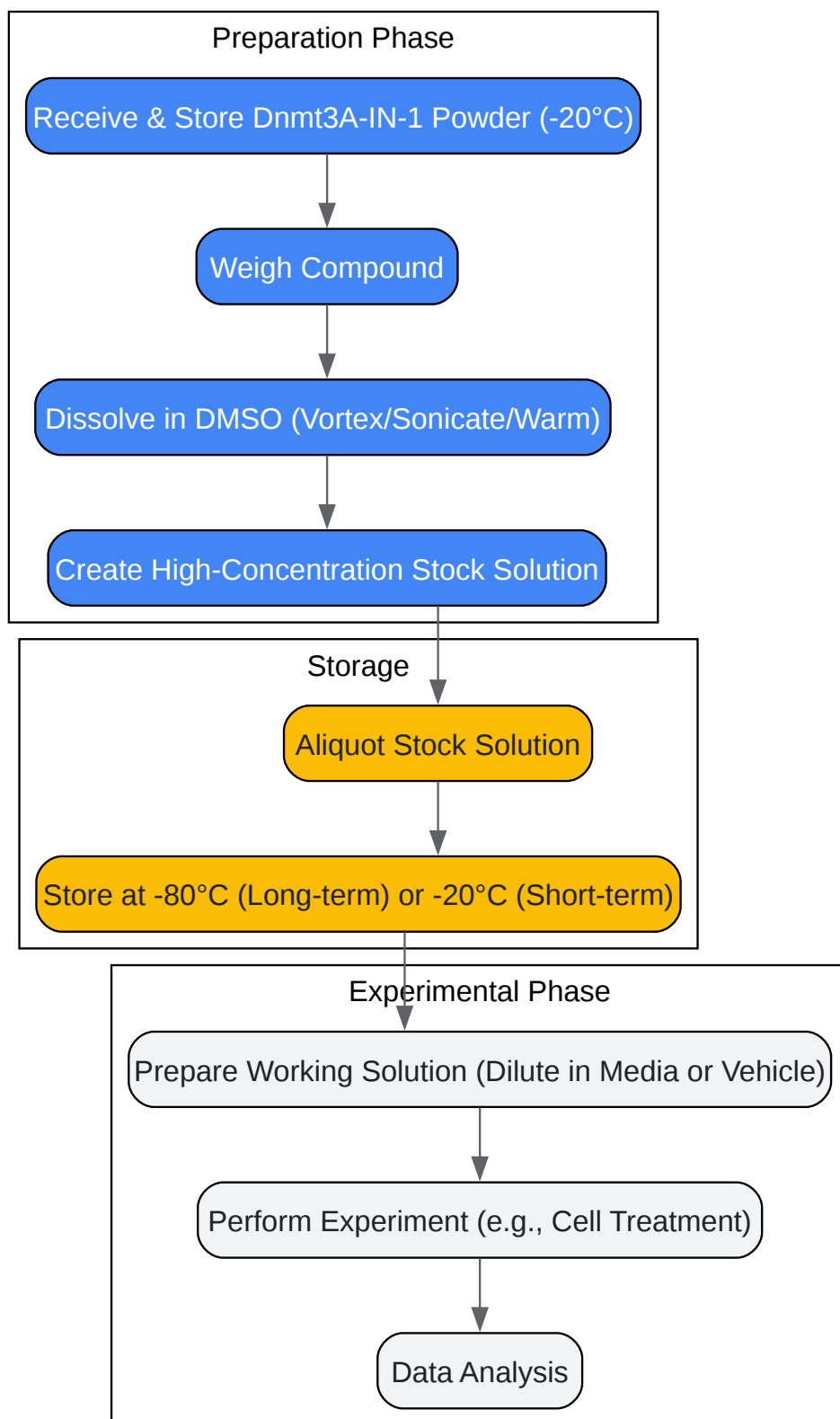
Desired Stock Concentration	Volume of DMSO to add per Mass of Dnmt3A-IN-1
1 mg	
1 mM	1.8293 mL
5 mM	0.3659 mL
10 mM	0.1829 mL
20 mM	0.0915 mL
Data compiled from multiple sources. <a href="#">[1]</a> <a href="#">[2]</a>	

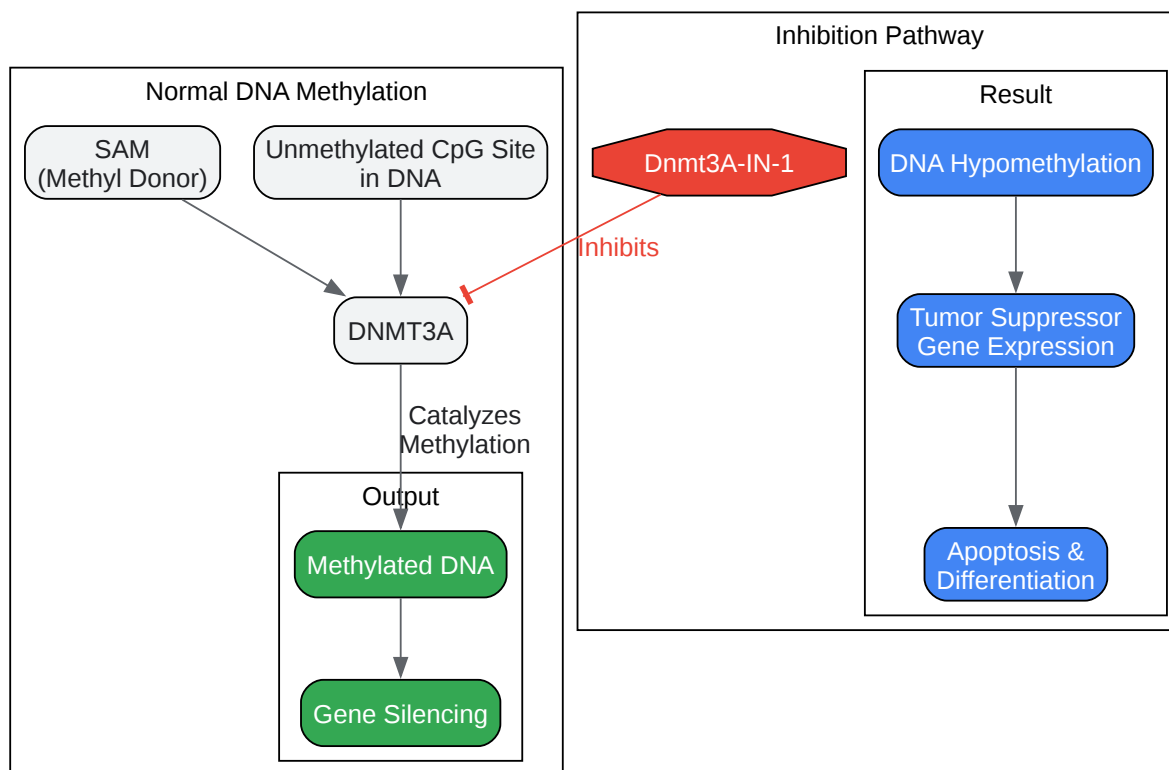
To maintain the stability of the inhibitor, proper storage is essential.

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.
- Stock Solution (in DMSO):
  - Store at -80°C for up to 6 months.[\[1\]](#)[\[2\]](#)
  - Store at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)
- Recommendation: Prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to product degradation.[\[2\]](#)

## Experimental Protocols

The following diagram illustrates the standard workflow from receiving the compound to its application in experiments.





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## References

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